

Solid-Phase Extraction of Methoxychlor from Water Samples: Application Notes and Protocols

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and experimental protocols for the solidphase extraction (SPE) of the organochlorine pesticide **methoxychlor** from water samples. The methodologies outlined are essential for environmental monitoring, water quality assessment, and toxicological studies.

Introduction

Methoxychlor, a synthetic organochlorine pesticide, has been used to control a wide range of insects on agricultural crops and livestock. Due to its persistence in the environment and potential endocrine-disrupting effects, monitoring its concentration in water sources is critical. Solid-phase extraction (SPE) is a widely adopted technique for the pre-concentration and purification of **methoxychlor** from aqueous matrices, offering advantages over traditional liquid-liquid extraction by reducing solvent consumption, improving sample throughput, and enhancing reproducibility. The most common SPE sorbent for **methoxychlor** extraction is C18-bonded silica, which effectively retains the nonpolar **methoxychlor** molecules from the polar water matrix.[1][2]

Data Presentation: Performance of SPE Methods for Methoxychlor



The following table summarizes quantitative data from various studies on the solid-phase extraction of **methoxychlor** from water samples, providing a comparative overview of different methodologies.

SPE Sorbent	Elution Solvent(s)	Recovery Rate (%)	Relative Standard Deviation (RSD) (%)	Limit of Detection (LOD) (µg/L)	Limit of Quantific ation (LOQ) (µg/L)	Referenc e
C18	Methylene Chloride	89	Not Reported	0.041	Not Reported	[1]
C18	1:1 Acetone:n-hexane, followed by 1:9 Acetone:n-hexane	111.3	3.6	Not Reported	Not Reported	An Optimized Solid Phase Extraction Procedure for EPA Method 8081 and 8082 Analytes in Water
C18	Hexane- isopropano I (3:1)	73 (at 0.1 and 1.0 μg/L)	7	0.001 - 0.018	Not Reported	USGS Method
C18	Ethyl acetate	60 - 99	< 15	0.0019 - 0.062	Not Reported	Magnetic Solid- Phase Extraction Based on C18 Nanoparticl es



Experimental Workflow Diagram



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Caption: Workflow for the solid-phase extraction of **methoxychlor** from water samples.

Experimental Protocols

This section provides a detailed protocol for the solid-phase extraction of **methoxychlor** from water samples using a C18 cartridge, adapted from an optimized procedure for EPA Method 8081 analytes.

Materials and Reagents

- SPE Cartridges: C18 cartridges (e.g., 500 mg, 6 mL)
- Solvents (Pesticide Grade or equivalent):
 - Methanol (MeOH)
 - Acetone
 - n-Hexane
 - Deionized (DI) or Reagent Water
- Acids: Hydrochloric acid (HCl) or Sulfuric acid (H2SO4) for sample preservation
- Glassware: 1 L sample bottles, graduated cylinders, collection vials (40-50 mL), graduated glass tubes



- Apparatus:
 - SPE vacuum manifold
 - Vacuum pump
 - Nitrogen evaporation system (e.g., TurboVap)
 - Vortex mixer

Protocol: C18 Cartridge SPE for Methoxychlor

- 1. Sample Preparation a. Collect a 1-liter water sample in a clean glass bottle. b. Preserve the sample by adjusting the pH to < 2 with concentrated HCl or H₂SO₄. This step can improve the recovery of certain analytes.[3] c. If required for quality control or quantification, add appropriate surrogate and spiking solutions to the sample. d. Add 5 mL of methanol to the sample and mix thoroughly.[3]
- 2. SPE Cartridge Conditioning a. Place the C18 SPE cartridges on the vacuum manifold. b. Condition the cartridges by passing the following solvents through the sorbent bed. Do not allow the sorbent to go dry between these steps. i. Add 10 mL of methanol to the cartridge and draw it through slowly, leaving a thin layer of methanol above the sorbent.[3] ii. Add 20 mL of reagent water to the cartridge and draw it through, leaving a layer of water approximately 1 cm above the sorbent bed.[3]
- 3. Sample Loading a. Load the prepared 1 L water sample onto the conditioned C18 cartridge.
- b. Apply vacuum to achieve a flow rate of approximately 30 mL/min.[3] Ensure the flow is dropwise and consistent.
- 4. Cartridge Drying a. After the entire sample has passed through the cartridge, dry the sorbent bed by applying full vacuum for 10 minutes.[3] b. It can be beneficial to remove the cartridge from the manifold and gently shake it to dislodge any trapped water droplets before continuing to dry with vacuum.[2]
- 5. Elution of **Methoxychlor** a. Place a collection vial inside the manifold to collect the eluate. b. Rinse the original sample bottle with 10 mL of a 1:1 acetone:n-hexane solution and add this rinse to the SPE cartridge. c. Allow the solvent to soak the sorbent for 1 minute before slowly



drawing it through into the collection vial.[3] d. Repeat the elution step with 10 mL of a 1:9 acetone:n-hexane solution, also used to rinse the sample bottle.[3] e. Perform a final elution with an additional 10 mL of 1:9 acetone:n-hexane.[3]

6. Eluate Concentration and Analysis a. Remove the collection vial containing the eluate from the manifold. b. Concentrate the eluate to approximately 5 mL using a gentle stream of nitrogen at around 40°C.[3] c. After concentration, two layers (an upper n-hexane layer and a lower aqueous residue layer) may be visible. Carefully transfer the upper n-hexane layer to a clean, graduated glass tube. d. Rinse the collection vial with a small volume (4-5 mL) of n-hexane and add it to the graduated tube. e. Adjust the final volume to a specific volume (e.g., 10 mL) with n-hexane. f. The sample is now ready for analysis by gas chromatography with an electron capture detector (GC-ECD) or mass spectrometry (GC-MS).

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- To cite this document: BenchChem. [Solid-Phase Extraction of Methoxychlor from Water Samples: Application Notes and Protocols]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b150320#solid-phase-extraction-methods-for-methoxychlor-in-water-samples]

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